An In-depth Technical Guide to N-(2,6-dimethyl-3-nitrophenyl)acetamide

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Compound of Interest

Compound Name:	*N-(2,6-dimethyl-3-nitrophenyl)acetamide*
CAS No.:	*5416-12-6*
Cat. No.:	*B133630*

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Abstract

This technical guide provides a comprehensive overview of **N-(2,6-dimethyl-3-nitrophenyl)acetamide**, a substituted nitroaromatic compound. The document details its chemical identity, physicochemical properties, a robust synthesis protocol, and a discussion of its potential biological activities and applications based on its structural characteristics. While specific experimental data for this compound is limited in public literature, this guide synthesizes information from related compounds and established chemical principles to offer valuable insights for researchers, scientists, and professionals in drug development and chemical synthesis. All protocols and theoretical discussions are grounded in established scientific literature, with comprehensive citations provided.

Introduction and Chemical Identity

N-(2,6-dimethyl-3-nitrophenyl)acetamide, with the CAS Number 5416-12-6, is an organic compound belonging to the class of nitroanilides.[1][2] Its structure features a phenyl ring substituted with two methyl groups, a nitro group, and an acetamido group. This unique

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arrangement of functional groups suggests its potential as a versatile intermediate in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and materials science. The acetamido group can influence the regioselectivity of further electrophilic aromatic substitution reactions, while the nitro group can be readily reduced to an amino group, opening avenues for a wide array of chemical transformations.

IUPAC Name: **N-(2,6-dimethyl-3-nitrophenyl)acetamide**

Chemical Structure

Caption: Chemical structure of **N-(2,6-dimethyl-3-nitrophenyl)acetamide**.

Physicochemical Properties

While specific experimental data for the physicochemical properties of **N-(2,6-dimethyl-3-nitrophenyl)acetamide** are not extensively reported in the literature, we can infer certain characteristics based on its structure and data from analogous compounds. A summary of its known and estimated properties is presented below.

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Property	Value	Source
IUPAC Name	N-(2,6-dimethyl-3-nitrophenyl)acetamide	-
CAS Number	5416-12-6	[1]
Molecular Formula	$C_{10}H_{12}N_2O_3$	[1]
Molecular Weight	208.22 g/mol	[1]
Appearance	Likely a crystalline solid, possibly yellow to brown in color.	Inferred from related nitroaromatic compounds.[3][4]
Melting Point	Not available.	[1]
Boiling Point	Not available.	[1]
Solubility	Expected to have low solubility in water and higher solubility in organic solvents like ethanol, chloroform, and ethyl acetate.	Inferred from related nitroacetanilides.[3][4]
SMILES	CC(=O)NC1=C(C)C=CC(=C1C)=O	[1]

Synthesis Protocol

The synthesis of **N-(2,6-dimethyl-3-nitrophenyl)acetamide** can be logically achieved through a two-step process: the acetylation of 2,6-dimethylaniline followed by the regioselective nitration of the resulting N-(2,6-dimethylphenyl)acetamide. This approach is a standard and well-documented method for the preparation of substituted nitroacetanilides.[5]

Step 1: Acetylation of 2,6-Dimethylaniline

The initial step involves the protection of the amino group of 2,6-dimethylaniline through acetylation. This is a crucial step to control the subsequent nitration reaction and prevent oxidation of the amino group.

Reaction: 2,6-Dimethylaniline + Acetic Anhydride → N-(2,6-Dimethylphenyl)acetamide

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Materials:

- 2,6-Dimethylaniline
- Acetic Anhydride
- Dichloromethane (DCM)
- Saturated Sodium Bicarbonate solution
- Anhydrous Sodium Sulfate

Procedure:

- In a round-bottom flask, dissolve 2,6-dimethylaniline (1.0 eq) in dichloromethane.
- Under an inert atmosphere (e.g., argon or nitrogen), add acetic anhydride (1.2 eq) dropwise to the solution at room temperature.[5]
- Stir the reaction mixture at room temperature and monitor the progress by Thin Layer Chromatography (TLC) until the starting aniline is consumed.
- Upon completion, wash the reaction mixture with a saturated solution of sodium bicarbonate to neutralize any excess acetic acid and unreacted acetic anhydride.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and filter.
- Remove the solvent under reduced pressure to yield crude N-(2,6-dimethylphenyl)acetamide. The product can be purified by recrystallization if necessary.

Step 2: Nitration of N-(2,6-Dimethylphenyl)acetamide

The second step is the electrophilic aromatic substitution (nitration) of the N-(2,6-dimethylphenyl)acetamide. The acetamido group is an ortho-, para-director; however, the steric hindrance from the two ortho-methyl groups will direct the nitration to the meta-position relative to the acetamido group.

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Reaction: N-(2,6-Dimethylphenyl)acetamide + Nitrating Mixture (HNO_3/H_2SO_4) → **N-(2,6-dimethyl-3-nitrophenyl)acetamide**

Materials:

- N-(2,6-Dimethylphenyl)acetamide
- Concentrated Sulfuric Acid (H_2SO_4)
- Concentrated Nitric Acid (HNO_3)
- Ice

Procedure:

- In a flask, dissolve N-(2,6-dimethylphenyl)acetamide (1.0 eq) in concentrated sulfuric acid at a low temperature (0-5 °C) using an ice bath.
- In a separate flask, prepare the nitrating mixture by slowly adding concentrated nitric acid (1.1 eq) to concentrated sulfuric acid, while keeping the mixture cool.
- Add the nitrating mixture dropwise to the solution of N-(2,6-dimethylphenyl)acetamide, ensuring the temperature is maintained below 10 °C.[3]
- After the addition is complete, allow the reaction to stir at a low temperature for a specified time, monitoring its progress by TLC.
- Once the reaction is complete, pour the reaction mixture slowly onto crushed ice with vigorous stirring. This will cause the product to precipitate out of the solution.
- Collect the solid product by vacuum filtration and wash it thoroughly with cold water until the filtrate is neutral.
- Dry the product to obtain **N-(2,6-dimethyl-3-nitrophenyl)acetamide**. Further purification can be achieved by recrystallization from a suitable solvent such as ethanol.

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Caption: Synthetic workflow for **N-(2,6-dimethyl-3-nitrophenyl)acetamide**.

Potential Biological Activity and Applications

Specific biological activity data for **N-(2,6-dimethyl-3-nitrophenyl)acetamide** is not widely available in current scientific literature. However, the structural motifs present in the molecule allow for informed hypotheses regarding its potential applications and biological effects.

As a Synthetic Intermediate: The primary and most evident application of this compound is as an intermediate in organic synthesis. The presence of the nitro and acetamido groups provides reactive sites for further functionalization, making it a valuable building block for the synthesis of:

- Pharmaceuticals: The reduction of the nitro group to an amine is a common step in the synthesis of many active pharmaceutical ingredients. The resulting diamine can be a precursor to various heterocyclic compounds with potential therapeutic activities.
- Dyes and Pigments: Nitroanilines are historically important precursors in the dye industry.[6]

Hypothesized Biological Activity:

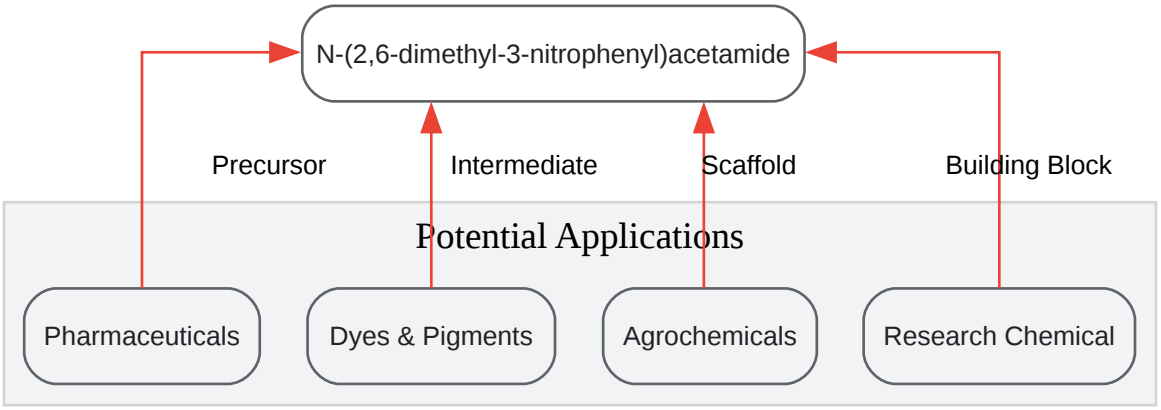
- Antitubercular Agents: Several N-phenylacetamide derivatives have been investigated for their antitubercular activity.[7] The core structure of **N-(2,6-dimethyl-3-nitrophenyl)acetamide** aligns with this class of compounds, suggesting it could be a candidate for further investigation in this area.
- Butyrylcholinesterase Inhibitors: Substituted acetamide derivatives have been explored as inhibitors of butyrylcholinesterase, an enzyme implicated in Alzheimer's disease.[8]

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- Antioxidant and Anti-inflammatory Activity: Certain acetamide derivatives have demonstrated antioxidant and anti-inflammatory properties.[9]

- Pesticidal Agents: The acetamide moiety is present in various pesticides.[10]

It is crucial to emphasize that these are hypothesized applications based on the activities of structurally related compounds. Rigorous biological evaluation is required to determine the specific activities of **N-(2,6-dimethyl-3-nitrophenyl)acetamide**.



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Caption: Potential applications of **N-(2,6-dimethyl-3-nitrophenyl)acetamide**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **N-(2,6-dimethyl-3-nitrophenyl)acetamide** is not readily available. Therefore, it is imperative to handle this compound with the utmost caution, assuming it possesses hazards similar to other nitroaromatic compounds and substituted anilides.

General Precautions:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles with side shields, and a lab coat.

- Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.

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- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.

Potential Hazards (inferred from related compounds):

- Skin and Eye Irritation: May cause skin and eye irritation.[4]
- Toxicity: Nitroaromatic compounds can be toxic if ingested, inhaled, or absorbed through the skin.
- Methemoglobinemia: A potential hazard associated with nitroaromatic compounds is the induction of methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its ability to carry oxygen.

In case of exposure, seek immediate medical attention. For spills, contain the material and dispose of it in accordance with local, state, and federal regulations.

Conclusion

N-(2,6-dimethyl-3-nitrophenyl)acetamide is a chemical compound with significant potential as a synthetic intermediate. While specific data on its physicochemical properties and biological activities are limited, this guide provides a comprehensive framework based on established chemical principles and data from analogous structures. The detailed synthesis protocol offers a practical approach for its preparation in a laboratory setting. Further research is warranted to fully elucidate the properties and potential applications of this compound, particularly in the realm of medicinal chemistry and materials science.

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